

The History and Development of Benazolin-Ethyl: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benazolin-ethyl

Cat. No.: B165832

[Get Quote](#)

Introduction

Benazolin-ethyl is a selective, systemic, post-emergence herbicide belonging to the benzothiazolone chemical class.^[1] Since its introduction in 1964, it has been utilized for the control of annual broad-leaved weeds in various agricultural settings, particularly in cereal crops like wheat and oilseed rape.^{[1][2][3]} This technical guide provides an in-depth overview of the history, development, chemical properties, synthesis, mode of action, herbicidal spectrum, environmental fate, and analytical methodologies related to **benazolin-ethyl**, tailored for researchers, scientists, and professionals in drug development.

History and Development

Benazolin-ethyl, the ethyl ester of benazolin, was first introduced in 1964.^{[1][2]} It emerged as a valuable tool for post-emergence weed control, offering selectivity in important crops. Its development provided farmers with an effective option to manage competitive broad-leaved weeds, thereby improving crop yields. Commercialized under various trade names, including Galtak, Benzar, Dasen, Springclene 2, and Cornox, it has been manufactured and supplied by companies such as Bayer CropScience and Eastsun Chemical Co. Ltd.^{[1][2]}

Chemical Properties and Formulation

Benazolin-ethyl is a white crystalline solid with a molecular formula of $C_{11}H_{10}ClNO_3S$ and a molecular weight of 271.72 g/mol.^{[1][3]} It is characterized by its moderate aqueous solubility

and is considered volatile.[1] The ethyl ester form enhances its uptake by plants. **Benazolin-ethyl** is typically supplied as an aqueous suspension concentrate.[2]

Table 1: Physicochemical Properties of **Benazolin-Ethyl**

Property	Value	Reference
Chemical Formula	C ₁₁ H ₁₀ ClNO ₃ S	[3]
Molecular Weight	271.72 g/mol	[3]
Physical State	White crystalline solid	[1]
CAS Number	25059-80-7	[3]
IUPAC Name	ethyl 2-(4-chloro-2-oxo-1,3-benzothiazol-3-yl)acetate	[3]
LogP (octanol-water partition coefficient)	2.8	[1]

Synthesis of Benazolin-Ethyl

The commercial synthesis of **benazolin-ethyl** involves a multi-step process.[4] The key steps are the preparation of the parent acid, benazolin, followed by its esterification.

Experimental Protocol: Synthesis of Benazolin-Ethyl

This protocol is adapted from a patented synthesis method for benazolin, the precursor to **benazolin-ethyl**.

Materials:

- Benzothiazolone
- Potassium carbonate (Salt of wormwood)
- Ethyl chloroacetate
- Potassium iodide (catalyst)

- Ethanol
- Acid catalyst (e.g., sulfuric acid)
- Solvent (e.g., benzene)
- Sodium bicarbonate solution (5%)
- Anhydrous sodium sulfate
- 1000mL three-necked flask
- Stirrer
- Reflux condenser
- Heating mantle

Procedure:

Step 1: Synthesis of Benazolin

- To a 1000mL three-necked flask, add 94.8 g (0.5 mol) of benzothiazolone, 77 g of potassium carbonate, 400 g of ethyl chloroacetate, and 6 g of potassium iodide.
- Stir the mixture for 30 minutes at room temperature.
- Heat the mixture to 60-65 °C and maintain this temperature for 4 hours under reflux with continuous stirring.
- Monitor the reaction progress by checking the concentration of benzothiazolone. The reaction is considered complete when the mass concentration of benzothiazolone is less than 0.3%.
- Once the reaction is complete, terminate the heating and allow the mixture to cool.
- Wash the reaction mixture to remove impurities.

- Dry the product to obtain benazolin. This method has been reported to yield approximately 131 g (95% yield) with a purity of 98.5%.

Step 2: Esterification to **Benazolin-Ethyl**

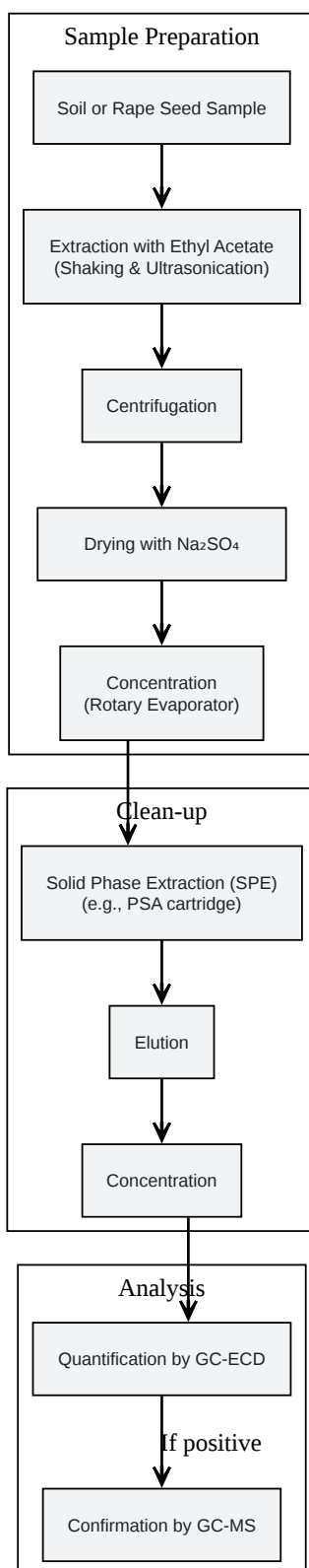
- The synthesized benazolin (4-chloro-2-oxo-3(2H)-benzothiazoleacetic acid) is then esterified with ethanol.
- In a suitable reaction vessel, dissolve the benazolin in an excess of ethanol.
- Add a catalytic amount of a strong acid, such as sulfuric acid.
- Heat the mixture to reflux and maintain for a sufficient time to ensure complete esterification.
- After the reaction, cool the mixture and neutralize the acid catalyst with a base (e.g., sodium bicarbonate solution).
- Extract the **benazolin-ethyl** into an organic solvent.
- Wash the organic layer with water, dry over anhydrous sodium sulfate, and remove the solvent under reduced pressure to yield **benazolin-ethyl**.

Mode of Action: A Synthetic Auxin

Benazolin-ethyl acts as a synthetic auxin, a class of herbicides that mimic the action of the natural plant hormone indole-3-acetic acid (IAA).[1][3] As a pro-herbicide, **benazolin-ethyl** is rapidly converted to its active form, benazolin acid, within the plant.[3] This active form disrupts normal plant growth processes by inducing uncontrolled cell division and elongation, leading to epinasty, stem and petiole twisting, and ultimately, plant death.[5]

The molecular mechanism of auxin action involves the perception of the auxin signal by specific receptor proteins, primarily the F-box proteins of the TIR1/AFB family (Transport Inhibitor Response 1/Auxin Signaling F-Box).





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benazolin-ethyl | C₁₁H₁₀ClNO₃S | CID 3034351 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 25059-80-7: Benazolin-ethyl | CymitQuimica [cymitquimica.com]
- 3. Dynamics of benazolin under the influence of degrading maize straw in undisturbed soil columns | Environmental Toxicology and Chemistry | Oxford Academic [academic.oup.com]
- 4. Benazolin-ethyl [chembk.com]
- 5. 30% Benazolin-ethyl SC – 联系我们-华纳公司客服中心-17090277778 [fudingchem.com]
- To cite this document: BenchChem. [The History and Development of Benazolin-Ethyl: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165832#history-and-development-of-benazolin-ethyl-as-a-herbicide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com